

Essential Safety and Operational Guide for 3'-Trifluoromethylisobutyranilide

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Compound of Interest

Compound Name: **3'-Trifluoromethylisobutyranilide**

Cat. No.: **B124288**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **3'-Trifluoromethylisobutyranilide**. The following procedural steps are designed to ensure the safe handling and disposal of this compound in a laboratory setting.

Hazard Identification and Classification

3'-Trifluoromethylisobutyranilide is classified as a hazardous substance. The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation. It is also considered harmful and dangerous to the environment.

Hazard Classification	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation.[1]
Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)	H335: May cause respiratory irritation.[1]
Harmful	-	R48/22: Harmful: danger of serious damage to health by prolonged exposure if swallowed.[2]
Dangerous for the Environment	-	R51/53: Toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment.[2]

Signal Word: Warning[1]

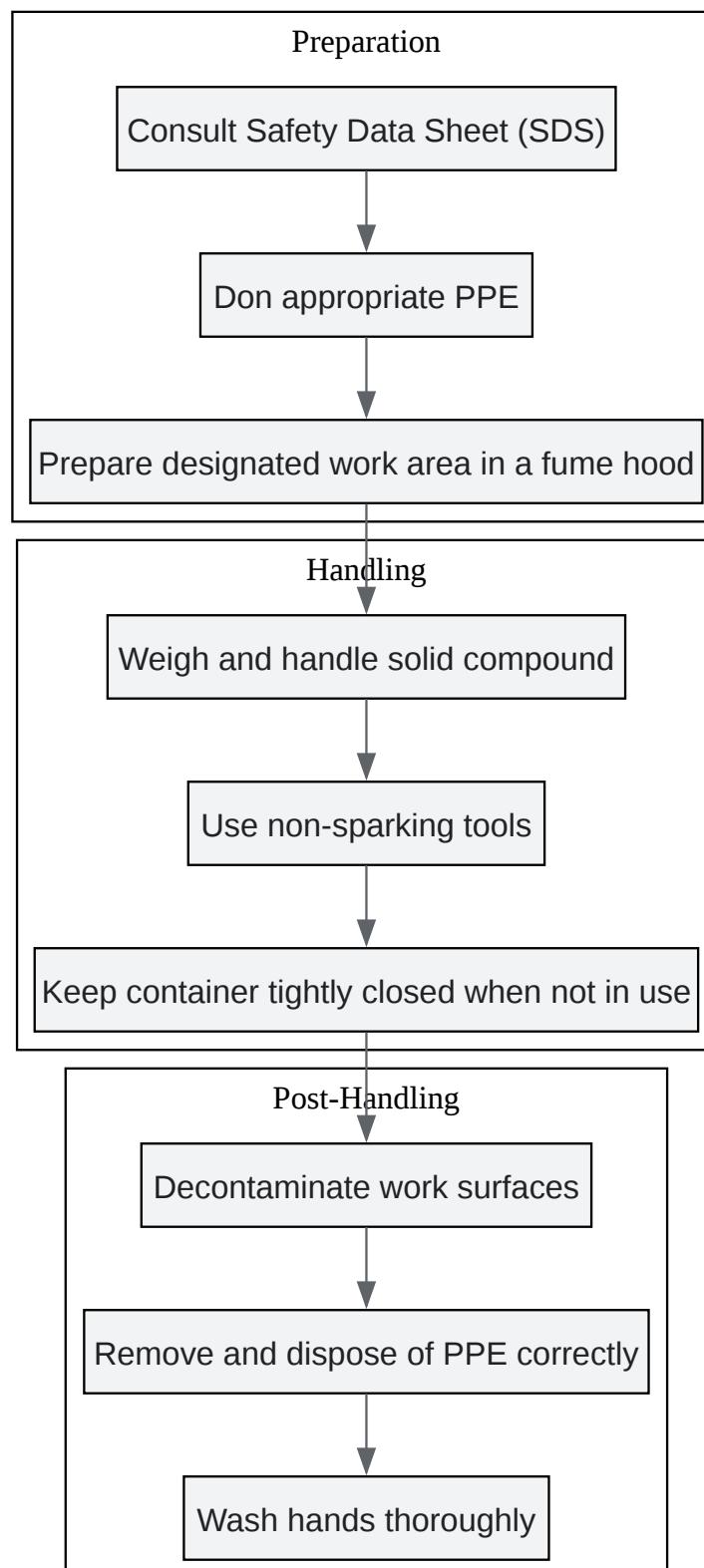
Personal Protective Equipment (PPE)

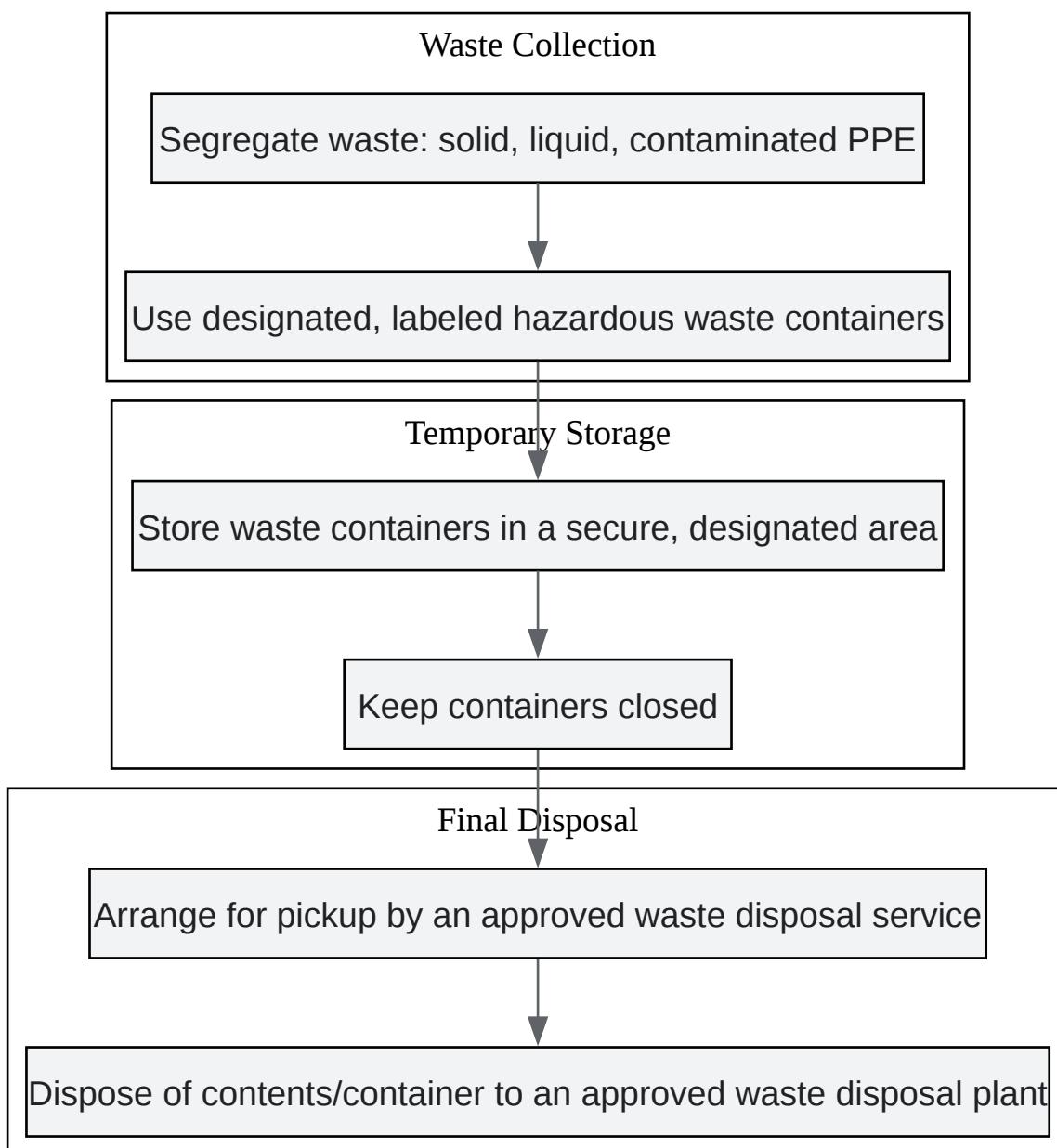
A comprehensive approach to Personal Protective Equipment (PPE) is mandatory to minimize exposure risk when handling **3'-Trifluoromethylisobutyranilide**.

Body Part	Personal Protective Equipment	Specifications and Standards
Hands	Chemical-resistant gloves	Nitrile, neoprene, or butyl rubber gloves are recommended. Ensure gloves are compliant with relevant standards (e.g., EN 374 in Europe, ASTM F739 in the US). Always inspect gloves for any signs of degradation before use and replace them immediately if they are compromised. [3]
Eyes/Face	Safety goggles and face shield	Use chemical safety goggles that provide a complete seal around the eyes. A face shield should be worn in situations where there is a risk of splashing. [4]
Body	Laboratory coat or chemical-resistant gown	A long-sleeved lab coat is the minimum requirement. For larger quantities or when there is a significant risk of splashes, a chemical-resistant gown should be worn. [5]
Respiratory	Use in a well-ventilated area or with respiratory protection	Work should be conducted in a certified chemical fume hood. [1] If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is crucial for safely handling **3'-Trifluoromethylisobutyranilide**.





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